

# Key characteristics of Ethyl 2,4,5-trifluorobenzoylacetate for beginners

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## Compound of Interest

Compound Name: *Ethyl 2,4,5-trifluorobenzoylacetate*

Cat. No.: *B153913*

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An In-depth Technical Guide to **Ethyl 2,4,5-trifluorobenzoylacetate**

## Introduction

**Ethyl 2,4,5-trifluorobenzoylacetate**, also known by its IUPAC name ethyl 3-oxo-3-(2,4,5-trifluorophenyl)propanoate, is a fluorinated organic compound of significant interest in various scientific and industrial fields.<sup>[1][2]</sup> Its unique molecular structure, featuring a trifluorinated phenyl ring attached to a  $\beta$ -keto ester functional group, imparts enhanced reactivity, stability, and specific biological activities.<sup>[3]</sup> This makes it a valuable and versatile building block, or intermediate, in the synthesis of complex molecules.<sup>[3][4]</sup>

This technical guide provides a comprehensive overview of the core characteristics of **Ethyl 2,4,5-trifluorobenzoylacetate**, designed for researchers, chemists, and professionals in drug development and materials science. It covers the compound's fundamental properties, a detailed experimental protocol for its synthesis, its primary applications, and essential safety information.

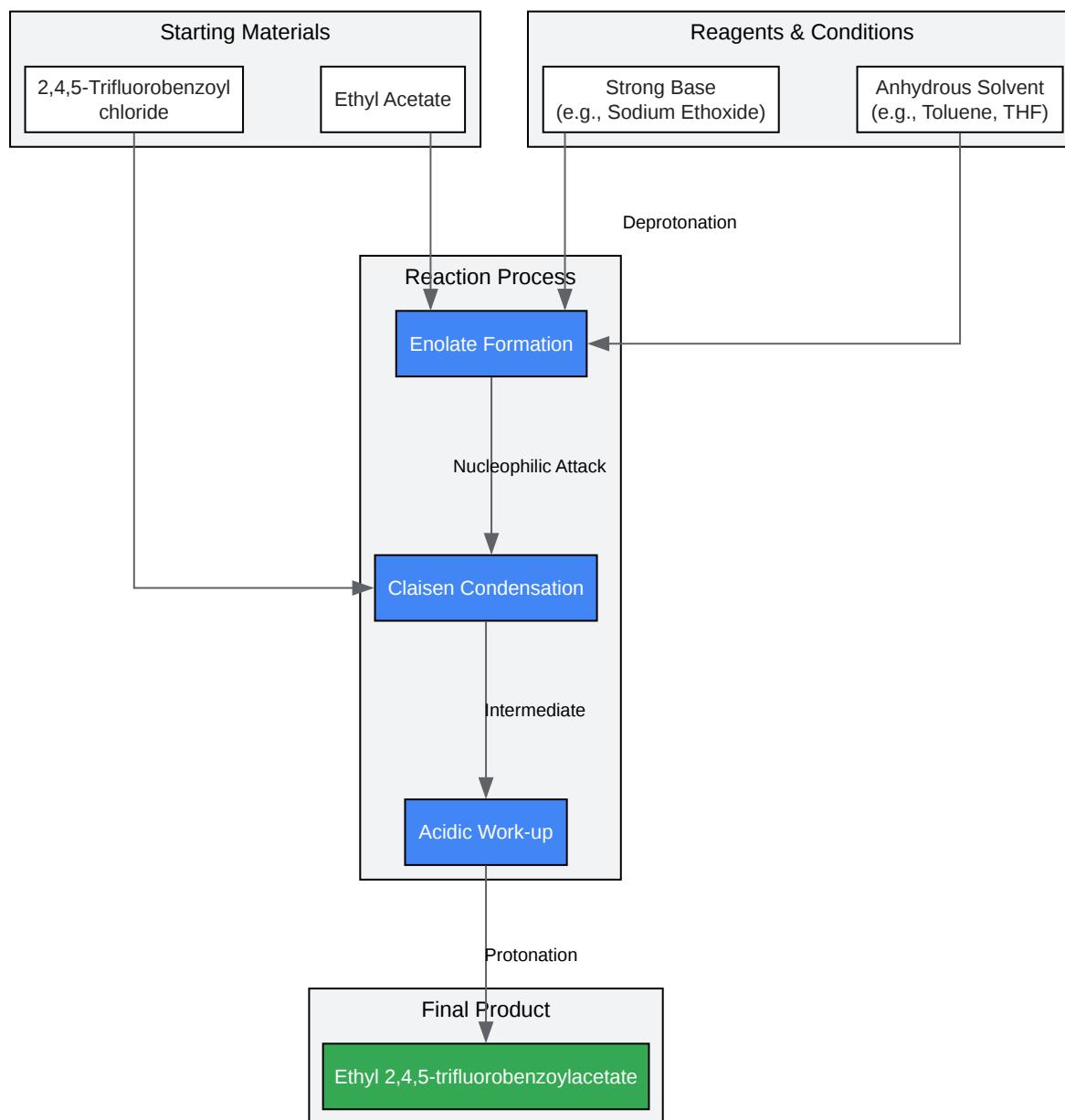
## Core Chemical and Physical Properties

**Ethyl 2,4,5-trifluorobenzoylacetate** is typically a white to off-white or yellow crystalline solid at room temperature.<sup>[1]</sup> Its key identifiers and physicochemical properties are summarized in the table below.

| Property           | Value   | Reference   |
|--------------------|---|---|
| CAS Number         | 98349-24-7  | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a> |
| Molecular Formula  | C <sub>11</sub> H <sub>9</sub> F <sub>3</sub> O <sub>3</sub>      | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a> |
| Molecular Weight   | 246.18 g/mol  | <a href="#">[1]</a> <a href="#">[6]</a>                     |
| IUPAC Name         | ethyl 3-oxo-3-(2,4,5-trifluorophenyl)propanoate                   | <a href="#">[2]</a>   |
| Synonyms           | Ethyl 3-oxo-3-(2,4,5-trifluorophenyl)propanoate                   | <a href="#">[1]</a> <a href="#">[2]</a>                     |
| Appearance         | White to off-white crystalline solid                              | <a href="#">[1]</a>   |
| Purity             | Typically ≥97%  | <a href="#">[1]</a> <a href="#">[5]</a>                     |
| InChI Key          | OTCJYVJORKMTHX-UHFFFAOYSA-N                                       | <a href="#">[2]</a>   |
| Canonical SMILES   | CCOC(=O)CC(=O)C1=CC(=C(C=C1F)F)F                                  | <a href="#">[2]</a>   |
| Storage Conditions | Store at room temperature or under refrigeration, away from light | <a href="#">[5]</a>   |

## Synthesis and Experimental Protocols

The synthesis of **Ethyl 2,4,5-trifluorobenzoylacetate** is most commonly achieved via a Claisen condensation reaction. This method involves the reaction of an appropriate ester, such as ethyl 2,4,5-trifluorobenzoate, with ethyl acetate in the presence of a strong base. An alternative and often preferred route involves the reaction of 2,4,5-trifluorobenzoyl chloride with the enolate of ethyl acetate.

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Caption: Proposed synthesis pathway for **Ethyl 2,4,5-trifluorobenzoylacetate**.

## Detailed Experimental Protocol (Representative)

This protocol describes a representative lab-scale synthesis based on the Claisen condensation methodology.

### Materials:

- Ethyl 2,4,5-trifluorobenzoate (1.0 eq)
- Ethyl acetate (1.5 eq)
- Sodium ethoxide (1.2 eq)
- Anhydrous Toluene
- Hydrochloric acid (1M solution)
- Saturated sodium bicarbonate solution
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate
- Dichloromethane (DCM) or Ethyl acetate for extraction

### Procedure:

- To a dry, three-necked round-bottom flask equipped with a magnetic stirrer, dropping funnel, and nitrogen inlet, add sodium ethoxide and anhydrous toluene.
- Cool the suspension to 0°C in an ice bath.
- In the dropping funnel, prepare a solution of ethyl 2,4,5-trifluorobenzoate and ethyl acetate in anhydrous toluene.
- Add the ester solution dropwise to the cooled base suspension over a period of 60 minutes, maintaining the temperature below 5°C.

- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 12-16 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Upon completion, cool the mixture back to 0°C and slowly quench the reaction by adding 1M HCl until the pH is acidic (~pH 2-3).
- Transfer the mixture to a separatory funnel. Separate the organic layer.
- Extract the aqueous layer twice with the extraction solvent (DCM or ethyl acetate).
- Combine all organic layers and wash sequentially with saturated sodium bicarbonate solution and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- The resulting crude product can be purified by vacuum distillation or column chromatography to yield pure **Ethyl 2,4,5-trifluorobenzoylacetate**.

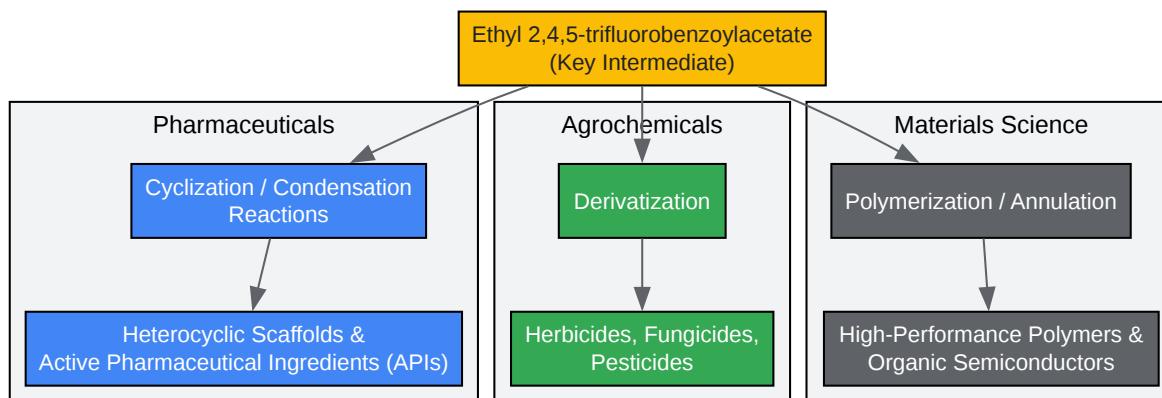
## Key Applications and Utility

The trifluorophenyl moiety and the  $\beta$ -keto ester group make this compound a strategic starting point for synthesizing a wide range of value-added chemicals.

- Pharmaceutical Synthesis: It is a key intermediate for creating various biologically active compounds and heterocyclic systems, which form the core of many modern pharmaceuticals.<sup>[3]</sup> The fluorine atoms can enhance metabolic stability, binding affinity, and lipophilicity of the final drug molecule.
- Agrochemicals: The compound serves as a precursor in the development of next-generation herbicides, insecticides, and fungicides.<sup>[2][3][4]</sup> The trifluoromethyl group is a well-known pharmacophore in agrochemistry that contributes to the biological activity of these products.<sup>[4]</sup>
- Materials Science: It is utilized in the synthesis of advanced materials, including specialized polymers and coatings with enhanced thermal and chemical stability.<sup>[3]</sup> It also serves as a

precursor for polycyclic aromatic hydrocarbons (PAHs) used in the production of organic semiconductors for electronic devices.[4]

- Dyes and Pigments: The chemical properties of **Ethyl 2,4,5-trifluorobenzoylacetate** make it a suitable candidate for developing novel dyes and pigments.[4]



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Caption: General workflow from intermediate to final application.

## Safety and Handling

Proper handling of **Ethyl 2,4,5-trifluorobenzoylacetate** is crucial to ensure laboratory safety. The compound is classified as hazardous, and all appropriate safety precautions should be followed.

| Hazard Category          | Information   | Reference |
|--------------------------|---|-----------|
| Pictogram                | GHS07 (Exclamation Mark)  |           |
| Signal Word              | Warning   |           |
| Hazard Statements        | H302: Harmful if swallowed.<br>H315: Causes skin irritation.<br>H319: Causes serious eye irritation. H335: May cause respiratory irritation.  |           |
| Precautionary Statements | P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. |           |

#### Handling Recommendations:

- Work in a well-ventilated area or under a chemical fume hood.[7]
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.[8]
- Avoid contact with skin, eyes, and clothing.[8]
- Keep away from heat, sparks, and open flames.[8]
- Store in a tightly closed container in a dry, cool, and well-ventilated place.[5][8]

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